

Essential Safety and Operational Guide for 2,3,6-Trimethylquinoxaline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,6-Trimethylquinoxaline

Cat. No.: B106083

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,3,6-Trimethylquinoxaline**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

2,3,6-Trimethylquinoxaline is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[1][2][3]} Adherence to proper safety protocols is crucial to minimize exposure and ensure a safe working environment.

Recommended Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1] A face shield may be necessary for splash protection.
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^[1] Nitrile rubber gloves are a suitable option.^[4] A lab coat or a complete suit protecting against chemicals should be worn.^[4]

- Respiratory Protection: In well-ventilated areas, respiratory protection may not be needed under normal use.^[1] However, if dust is generated or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter is recommended.^{[1][5]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **2,3,6-Trimethylquinoxaline**.

Property	Value
CAS Number	17635-21-1
Molecular Formula	C ₁₁ H ₁₂ N ₂
Molecular Weight	172.23 g/mol
Physical State	Solid
Melting Point	91 - 94 °C (195.8 - 201.2 °F) ^[1]
Boiling Point	278 °C
Flash Point	114 °C
Density	1.084 g/cm ³

Data sourced from various chemical suppliers and safety data sheets.

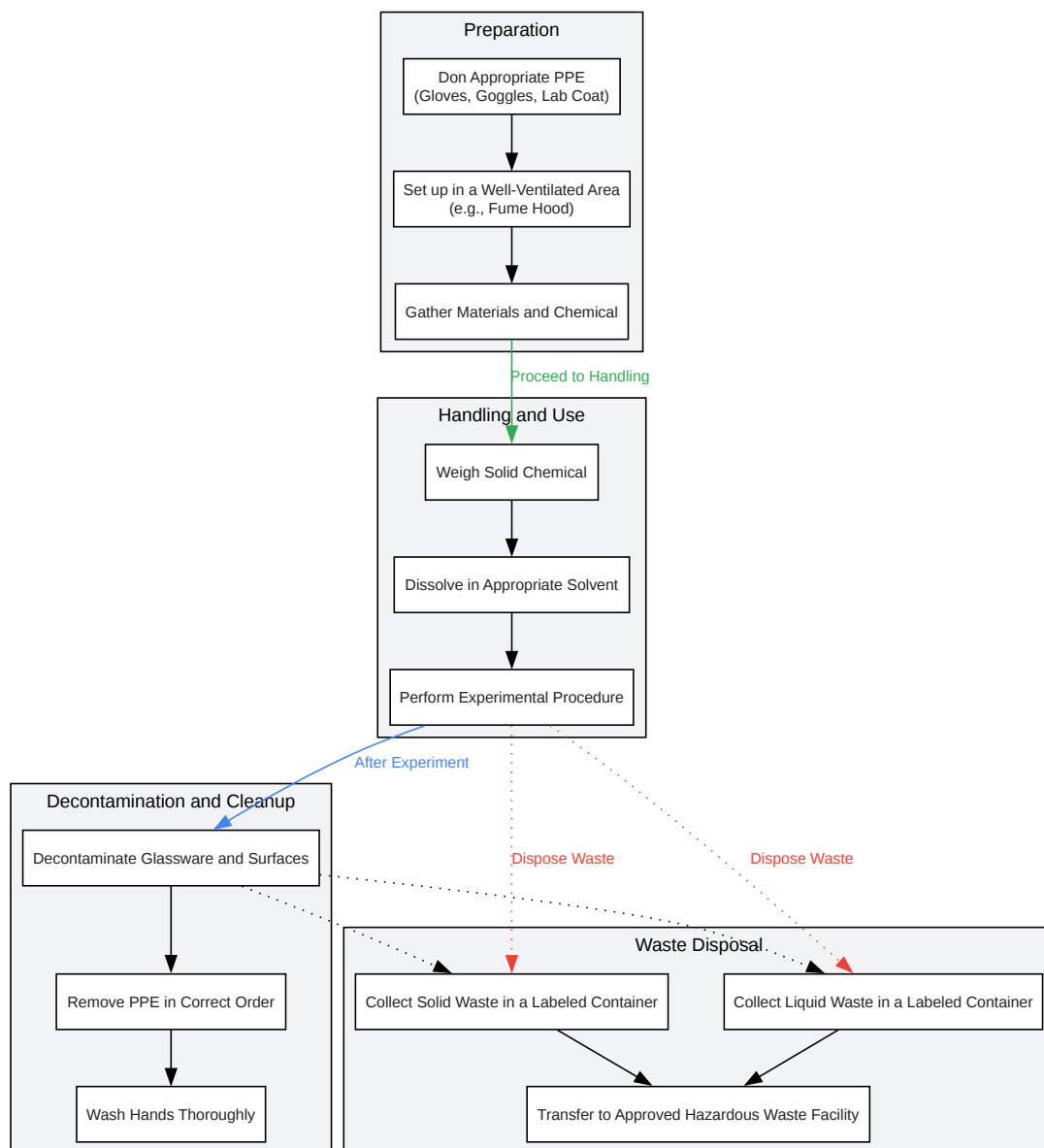
Operational and Disposal Plans

A systematic approach to handling, from preparation to disposal, is essential for laboratory safety.

Experimental Workflow and Handling Protocol

The following diagram illustrates the standard operating procedure for handling **2,3,6-Trimethylquinoxaline** in a laboratory setting.

Safe Handling Workflow for 2,3,6-Trimethylquinoxaline



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Safe handling workflow for **2,3,6-Trimethylquinoxaline**.

Step-by-Step Handling Procedures

- Preparation:
 - Always wear the recommended personal protective equipment before handling the chemical.[\[1\]](#)[\[3\]](#)
 - Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[5\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Handling:
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Minimize dust formation when handling the solid form.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
 - Keep away from incompatible materials such as oxidizing agents.[\[1\]](#)

Disposal Plan

- Waste Collection: All waste materials, including unused chemicals and contaminated items (e.g., gloves, weighing paper), should be collected in a suitable, closed container labeled for hazardous waste.[\[1\]](#)[\[6\]](#)
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#) Do not dispose of down the drain or in regular trash.[\[6\]](#) Contact a licensed professional waste disposal service to ensure compliance with local, state, and federal regulations.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2,3,6-Trimethylquinoxaline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106083#personal-protective-equipment-for-handling-2-3-6-trimethylquinoxaline]

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